

In-Depth Technical Guide: Thermal Stability of 1-Benzoylpiperidine-4-carboxylic Acid

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Compound of Interest

Compound Name: 1-Benzoylpiperidine-4-carboxylic acid

Cat. No.: B1266256

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the current understanding of the thermal stability of **1-Benzoylpiperidine-4-carboxylic acid**. Due to the limited availability of specific experimental data in the public domain for this compound, this document summarizes known physical properties and provides a framework for its thermal analysis based on general principles of organic compound stability.

Physicochemical Properties

A summary of the known quantitative data for **1-Benzoylpiperidine-4-carboxylic acid** is presented below. This information is crucial for understanding the compound's behavior at elevated temperatures.

Property	Value	Source
Molecular Formula	C ₁₃ H ₁₅ NO ₃	--INVALID-LINK--[1]
Molecular Weight	233.26 g/mol	--INVALID-LINK--[1]
Melting Point	144-146 °C	Not explicitly cited in search results

Thermal Stability Profile

Currently, there is a lack of publicly available, detailed experimental data from techniques such as Thermogravimetric Analysis (TGA) or Differential Scanning Calorimetry (DSC) specifically for **1-Benzoylpiperidine-4-carboxylic acid**. Such analyses are critical for determining the precise decomposition temperature and understanding the energetic changes that occur upon heating.

In the absence of specific data, a general understanding of the thermal decomposition of related structures, such as carboxylic acids, can provide insight. The thermal breakdown of carboxylic acids can proceed through various mechanisms, including decarboxylation. The stability of the piperidine and benzoyl functional groups will also influence the overall thermal behavior.

Proposed Experimental Protocols for Thermal Stability Analysis

To rigorously determine the thermal stability of **1-Benzoylpiperidine-4-carboxylic acid**, the following experimental methodologies are recommended.

Thermogravimetric Analysis (TGA)

Objective: To determine the temperature at which the compound begins to decompose and to quantify the mass loss as a function of temperature.

Methodology:

- Calibrate the TGA instrument using standard reference materials.
- Place a small, accurately weighed sample (typically 5-10 mg) of **1-Benzoylpiperidine-4-carboxylic acid** into a tared TGA pan (e.g., alumina or platinum).
- Place the pan into the TGA furnace.
- Heat the sample under a controlled atmosphere (e.g., nitrogen or air) at a constant heating rate (e.g., 10 °C/min).

- Record the mass of the sample as a function of temperature, typically from ambient temperature to a temperature above the expected decomposition point (e.g., 600 °C).
- The resulting TGA curve (mass vs. temperature) will indicate the onset temperature of decomposition and the percentage of mass lost at different stages.

Differential Scanning Calorimetry (DSC)

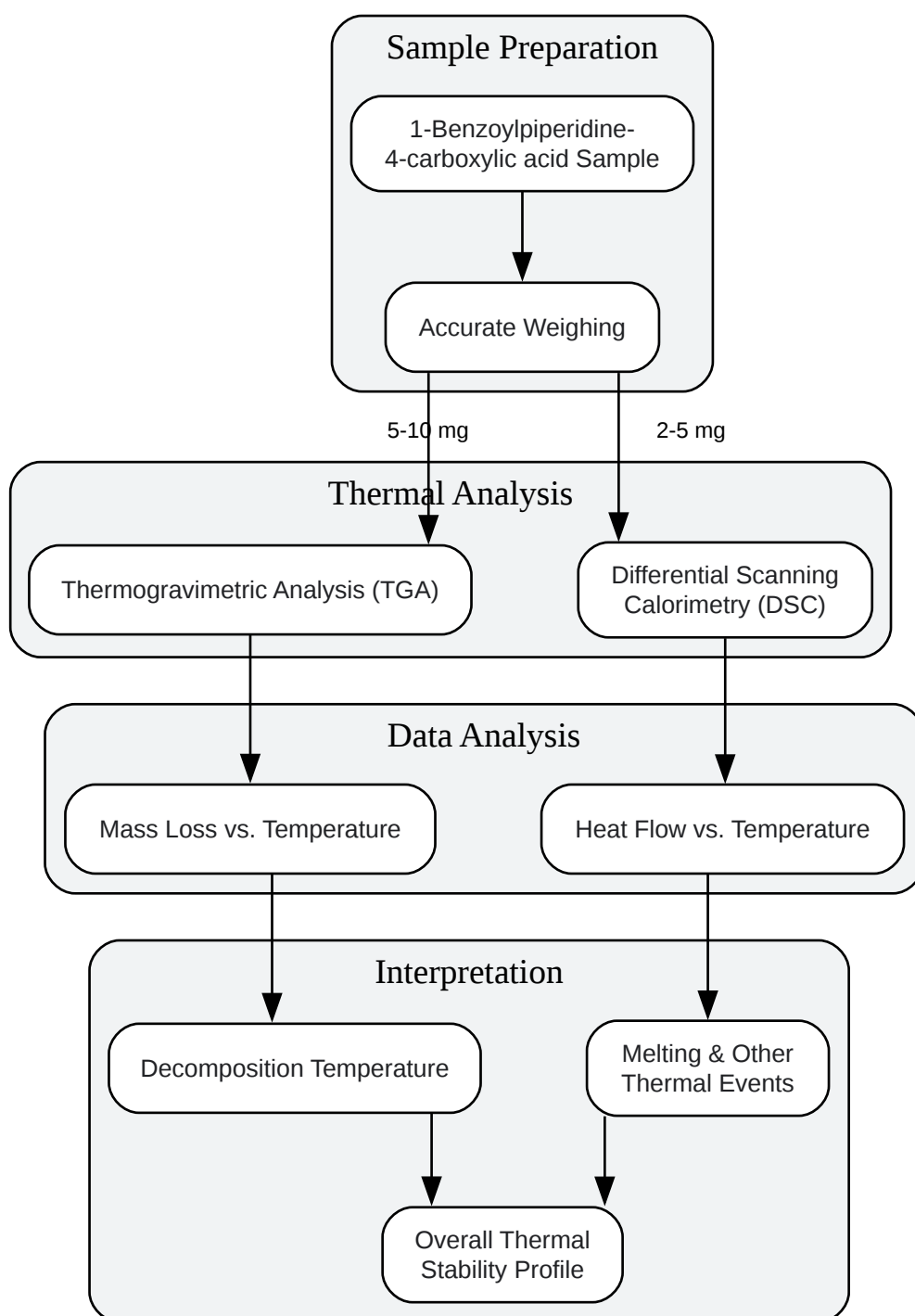
Objective: To measure the heat flow to or from the sample as a function of temperature, identifying phase transitions such as melting and decomposition.

Methodology:

- Calibrate the DSC instrument using standard reference materials (e.g., indium).
- Accurately weigh a small sample (typically 2-5 mg) of **1-Benzoylpiperidine-4-carboxylic acid** into a DSC pan (e.g., aluminum).
- Seal the pan and place it in the DSC cell alongside an empty reference pan.
- Heat the sample at a constant rate (e.g., 10 °C/min) under a controlled atmosphere (e.g., nitrogen).
- Record the differential heat flow between the sample and the reference pan as a function of temperature.
- The resulting DSC thermogram will show endothermic peaks corresponding to melting and potentially exothermic or endothermic events associated with decomposition.

Visualizing Experimental Workflow

The following diagram illustrates a logical workflow for the comprehensive thermal analysis of **1-Benzoylpiperidine-4-carboxylic acid**.



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Workflow for Thermal Stability Analysis.

Conclusion

While specific experimental data on the thermal stability of **1-Benzoylpiperidine-4-carboxylic acid** is not readily available, its known melting point provides a preliminary indication of its stability at elevated temperatures. For a comprehensive understanding, rigorous thermal analysis using TGA and DSC is essential. The protocols and workflow outlined in this guide provide a robust framework for researchers and drug development professionals to conduct such an analysis, enabling a thorough characterization of the compound's thermal properties. This information is critical for ensuring product quality, safety, and stability in pharmaceutical development.

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References

- 1. scbt.com [scbt.com]
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